

Application Notes and Protocols: Live-Cell Imaging with Endosidin2 to Track Protein Localization

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Compound of Interest

Compound Name: *Endosidin2*

Cat. No.: *B11934130*

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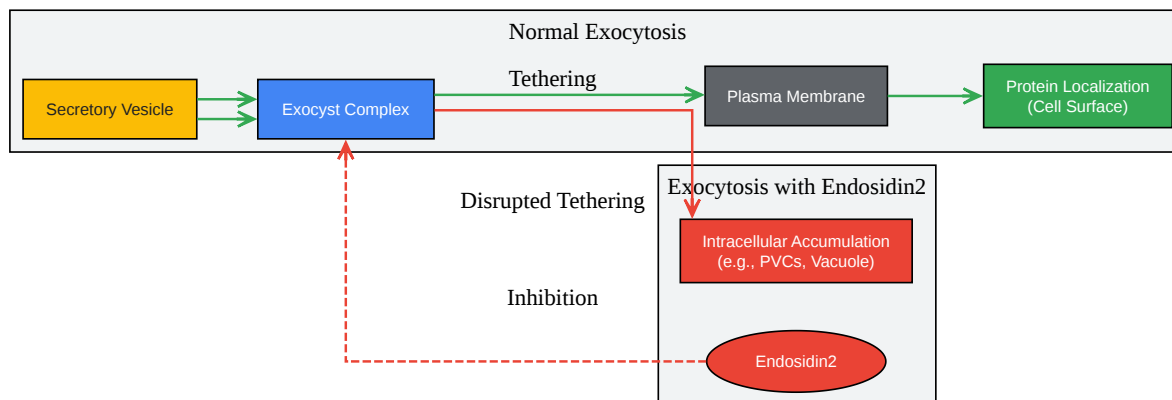
Introduction

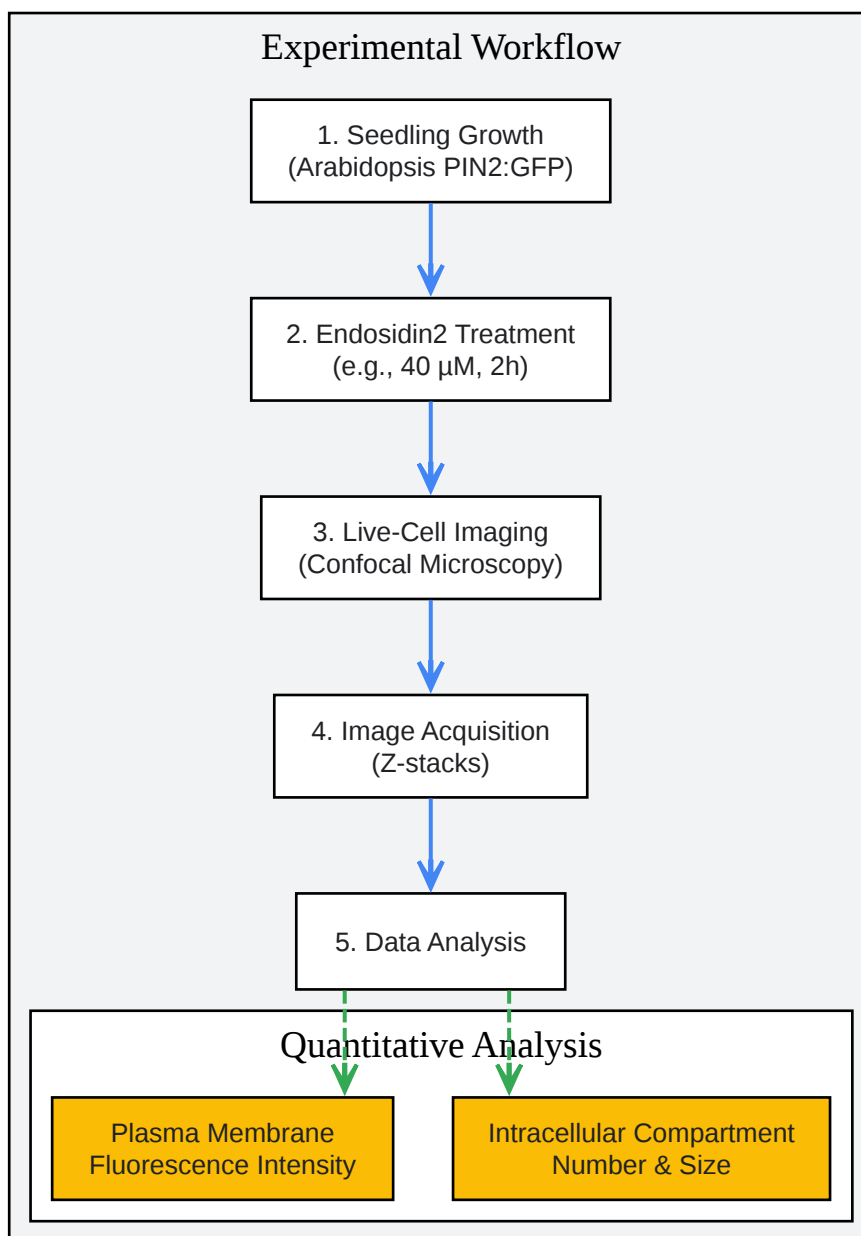
Endosidin2 (ES2) is a potent small molecule inhibitor of exocytosis, a fundamental cellular process responsible for transporting proteins and other macromolecules to the cell surface.[1][2][3][4][5] ES2 specifically targets EXO70, a key subunit of the octameric exocyst complex, which is responsible for tethering secretory vesicles to the plasma membrane for fusion.[1][2][3][4][5] By inhibiting the exocyst complex, ES2 provides a powerful tool for studying vesicle trafficking and protein localization in real-time within living cells. These application notes provide detailed protocols for utilizing **Endosidin2** in live-cell imaging experiments to track the dynamic localization of plasma membrane proteins.

Mechanism of Action

Endosidin2 disrupts the final stages of exocytosis by binding to the EXO70 subunit of the exocyst complex.[1][2][3][4][5] This inhibition prevents the proper tethering of secretory vesicles to the plasma membrane, leading to a reduction in the delivery of cargo proteins to the cell

surface.^[6] Consequently, proteins that are normally localized to the plasma membrane accumulate in intracellular compartments, such as the trans-Golgi network (TGN) and prevacuolar compartments (PVCs), or are rerouted for degradation in the vacuole.^{[7][8][9]} This induced mislocalization can be visualized and quantified using live-cell imaging of fluorescently tagged proteins.





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